

# Cogazocine solubility and storage conditions

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## Compound Focus: Cogazocine

CAS No.: 57653-29-9

Cat. No.: S1915626

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## Available Chemical Data for Cogazocine

The table below summarizes the basic chemical information available for **Cogazocine** (CAS #57653-29-9) from chemical databases [1] [2].

Property	Reported Data
CAS Registry Number	57653-29-9 [1] [2]
Molecular Formula	C <sub>21</sub> H <sub>31</sub> NO [1] [2]
Molecular Weight	313.48 g/mol [1] [2]
IUPAC Name	3-(Cyclobutylmethyl)-6-ethyl-1,2,3,4,5,6-hexahydro-11,11-dimethyl-2,6-methano-3-benzazocin-8-ol [2]
Boiling Point	430.4 ± 45.0 °C (Predicted) [2]
Density	1.061 ± 0.06 g/cm <sup>3</sup> (Predicted) [2]
pKa	10.11 ± 0.60 (Predicted) [2]
SMILES	<chem>C1=C(O)C=CC4=C1C3(C(C(N(CC2CCC2)CC3)C4)(C)C)CC</chem> [1]

## Information Gaps and Research Recommendations

The search results highlight a significant lack of publicly available experimental data on **Cogazocine's** critical physicochemical properties [1] [2] [3]. To proceed with formulation work, you will need to generate this data.

- **Solubility Determination:** No experimental solubility data in water or common pharmaceutical solvents was found. The predicted pKa of 10.11 [2] suggests the compound may exist primarily in its non-ionized form at physiological pH, which can influence solubility. Establishing a solubility profile is a critical first step.
- **Storage Condition Guidance:** No specific storage information (e.g., temperature, humidity, light sensitivity) is available. In the absence of data, standard practice for uncharacterized pharmaceutical compounds should be followed: store in a cool, dry place, protected from light, and under inert conditions if instability is suspected.

The experimental workflow for characterizing a compound like **Cogazocine** generally follows a logical progression, as outlined below.

*Experimental workflow for characterizing a pharmaceutical compound like **Cogazocine***

## Suggested Experimental Pathways

Based on common challenges with poorly soluble compounds and the gaps identified, here are two potential experimental approaches to consider:

- **Investigate Co-Amorphous Systems:** For "brick dust" molecules (high melting point, poor solubility), forming a co-amorphous system with a high-Tg coformer like Sodium Taurocholate (NaTC) can enhance solubility and stability [4]. This involves ball milling the drug and coformer, then characterizing the product using DSC and FTIR [4].
- **Develop a Controlled-Release Formulation:** If **Cogazocine** is water-soluble, a once-daily controlled-release formulation could be developed. This can involve creating granules of the drug-polymer complex and coating them with a water-insoluble permeable membrane to delay dissolution [5].

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## References

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